

Pigment Orange 36 CAS number and molecular formula

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Compound of Interest

Compound Name: **PIGMENT ORANGE 36**

Cat. No.: **B078092**

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In-Depth Technical Guide: Pigment Orange 36

For Researchers, Scientists, and Drug Development Professionals

Core Identity and Properties

Pigment Orange 36 is a high-performance benzimidazolone azo pigment prized for its vibrant reddish-orange hue and exceptional durability. Its chemical structure imparts excellent heat stability and resistance to weathering, making it a preferred choice in demanding applications such as automotive coatings, industrial paints, and high-end plastics.[1][2][3]

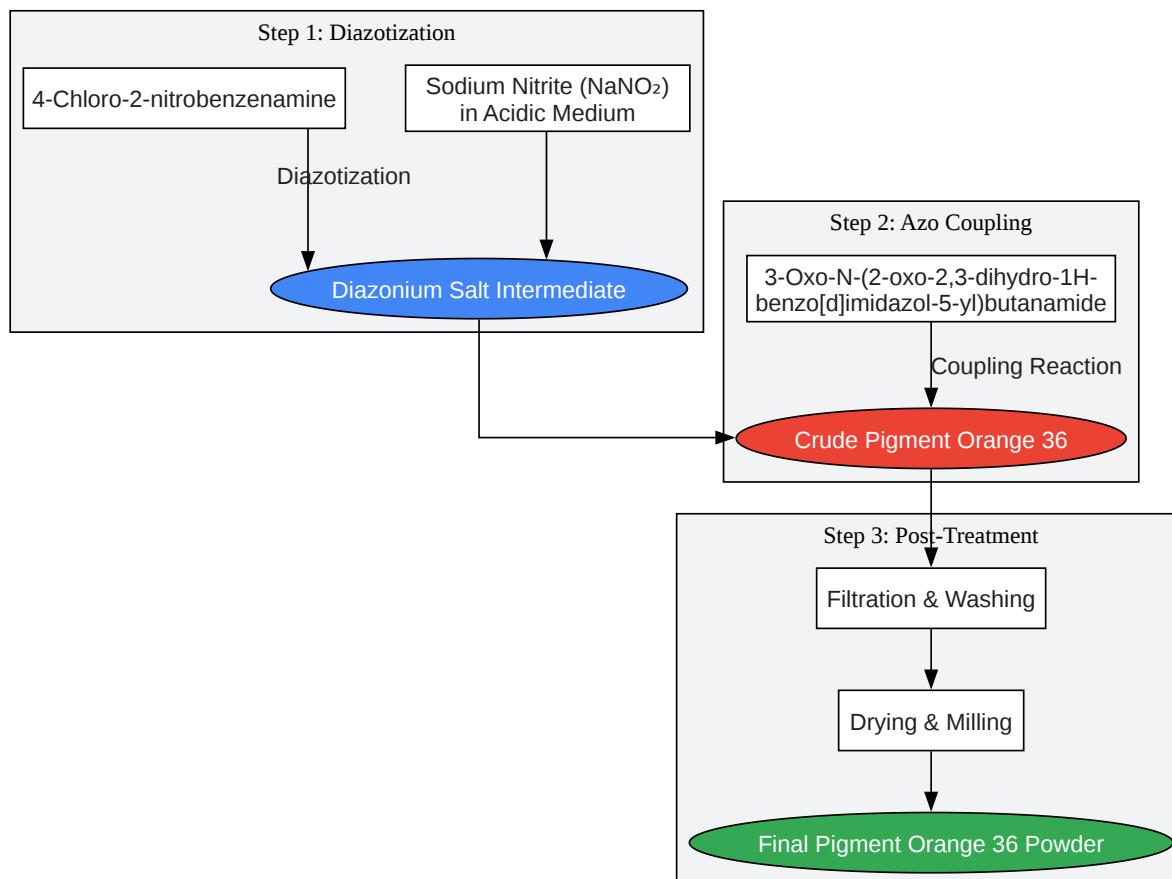
Table 1: Chemical and Physical Properties of **Pigment Orange 36**

Property	Value	Source(s)
CAS Number	12236-62-3	
Molecular Formula	<chem>C17H13ClN6O5</chem>	[4] [5]
Molecular Weight	416.78 g/mol	[4] [5]
Chemical Class	Azo, Benzimidazolone	
Colour Index	C.I. Pigment Orange 36 (11780)	
Synonyms	Benzimidazolone Orange HL, Permanent Orange HL	
Appearance	Orange powder	[5]
Density	1.50 - 1.70 g/cm ³	[6] [7]
Heat Stability	>180 °C	[7]
Oil Absorption	35 - 45 g/100g	[6]
pH	6.0 - 8.0	[8]

Synthesis and Manufacturing

The synthesis of **Pigment Orange 36** is a multi-step process involving diazotization followed by an azo coupling reaction.[\[5\]](#) The key raw materials are 4-chloro-2-nitrobenzenamine and 3-oxo-N-(2-oxo-2,3-dihydro-1H-benzo[d]imidazol-5-yl)butanamide.[\[5\]](#)

Synthesis Workflow



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Caption: Synthesis workflow for **Pigment Orange 36**.

Experimental Protocol: Synthesis

This protocol is a representative procedure based on established chemical principles for azo pigment synthesis.

- **Diazotization:**

- Suspend 0.1 mol of 4-chloro-2-nitrobenzenamine in a 2 M hydrochloric acid solution at 0-5 °C in a jacketed reactor.
- Slowly add a pre-cooled aqueous solution of 0.1 mol sodium nitrite dropwise, maintaining the temperature below 5 °C.
- Stir the mixture for 30-60 minutes after the addition is complete to ensure full formation of the diazonium salt. The completion of the reaction can be monitored by testing for the absence of nitrous acid using starch-iodide paper.

- **Azo Coupling:**

- In a separate vessel, dissolve 0.1 mol of 3-oxo-N-(2-oxo-2,3-dihydro-1H-benzo[d]imidazol-5-yl)butanamide in a dilute sodium hydroxide solution.
- Cool the coupling agent solution to 10-15 °C.
- Slowly add the previously prepared diazonium salt solution to the coupling agent solution under vigorous stirring.
- Maintain the pH of the reaction mixture between 4.5 and 5.5 by the controlled addition of a buffer solution (e.g., sodium acetate).
- Continue stirring for 2-3 hours to allow for complete coupling, resulting in the precipitation of the crude pigment.

- **Post-Treatment and Purification:**

- Filter the resulting pigment slurry and wash the filter cake extensively with deionized water until the filtrate is neutral and free of salts.
- Resuspend the wet cake in water and heat to 80-90 °C for 1 hour to improve crystallinity and pigment properties.

- Filter the pigment again and dry in an oven at 60-80 °C until a constant weight is achieved.
- The dried pigment can be milled to achieve the desired particle size distribution.

Analytical Characterization

A suite of analytical techniques is employed to confirm the identity, purity, and physical properties of **Pigment Orange 36**.

Table 2: Analytical Characterization Data

Technique	Observation	Source(s)
UV-Vis Spectroscopy	$\lambda_{\text{max}} \approx 480\text{--}500 \text{ nm}$	
FTIR Spectroscopy	Characteristic peaks for N=N (azo), C=O (carbonyl), and aromatic C-H stretching.	
Thermal Analysis (TGA/DSC)	Onset of thermal decomposition at approximately 300°C.	
X-Ray Diffraction (XRD)	Exhibits an amorphous to semi-crystalline nature depending on processing.	
Electron Microscopy (SEM/TEM)	Particle morphology typically in the range of 50–200 nm.	

Experimental Protocols: Characterization

- UV-Visible Spectroscopy:
 - Prepare a dilute suspension of **Pigment Orange 36** in a suitable solvent (e.g., N-Methyl-2-pyrrolidone).
 - Sonicate the suspension to ensure uniform dispersion.

- Record the absorbance spectrum from 300 to 700 nm using a double-beam UV-Vis spectrophotometer.
- Identify the wavelength of maximum absorption (λ_{max}).
- Lightfastness Testing (Accelerated Weathering):
 - Prepare coated panels or plastic plaques containing a standardized concentration of **Pigment Orange 36**.
 - Place the samples in a xenon arc weather-ometer, which simulates the full spectrum of sunlight.[9][10]
 - Expose the samples to cycles of light and moisture according to a standard test method (e.g., ISO 105-B02).[10]
 - Simultaneously expose a set of Blue Wool standards (rated 1-8) as a reference.[10][11]
 - Periodically remove the samples and assess the color change (ΔE^*) against an unexposed control using a spectrophotometer.
 - The lightfastness rating is determined by comparing the fading of the pigment to that of the Blue Wool standards.[11]

Performance and Applications

Pigment Orange 36 is valued for its excellent fastness properties, which are critical for long-term color stability in various applications.

Table 3: Fastness Properties of **Pigment Orange 36**

Property	Rating (Scale)	Description	Source(s)
Lightfastness	7-8 (Blue Wool Scale 1-8)	Excellent resistance to fading upon light exposure.	[7]
Weather Resistance	5 (Scale 1-5)	High durability in outdoor conditions.	[6][7]
Acid Resistance	5 (Scale 1-5)	Stable in acidic environments.	[6][7]
Alkali Resistance	5 (Scale 1-5)	Stable in alkaline environments.	[6][7]
Water Resistance	5 (Scale 1-5)	Insoluble and stable in water.	[7]
Oil Resistance	4-5 (Scale 1-5)	Good to excellent stability in the presence of oils.	[7]

Its primary applications are in sectors where high performance is non-negotiable:

- **Automotive Coatings:** Used in both OEM and refinish paints due to its excellent weather and lightfastness.[1][3]
- **Plastics:** Suitable for coloring PVC and HDPE where it shows high lightfastness and does not cause dimensional deformation.[3]
- **Printing Inks:** Employed in packaging and metal decorative inks for its solvent resistance and lightfastness.[3]
- **Industrial and Powder Coatings:** Its durability makes it ideal for a wide range of industrial applications.[1]

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